

Demethoxyencecalinol and Related Natural Compounds: A Technical Guide

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Compound of Interest

Compound Name: *Demethoxyencecalinol*

Cat. No.: *B1596252*

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Abstract

Demethoxyencecalinol is a naturally occurring benzofuran derivative found in select species of the Asteraceae family. This compound, along with its structurally related chromenes and benzofurans, has garnered scientific interest due to its potential biological activities, including neuroprotective, anti-inflammatory, and antimicrobial properties. This technical guide provides a comprehensive overview of **demethoxyencecalinol** and its related natural compounds, summarizing their chemical properties, natural sources, and known biological effects. Detailed experimental protocols for isolation and biological evaluation are presented, alongside signaling pathway diagrams to elucidate potential mechanisms of action. This document aims to serve as a foundational resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Introduction

Natural products remain a vital source of novel chemical scaffolds for drug discovery. The structural diversity of these compounds provides a rich platform for identifying new therapeutic agents. Among these, **demethoxyencecalinol**, a member of the encecalin class of natural products, has emerged as a compound of interest. Primarily isolated from plants of the *Helianthella* and *Helianthus* genera, this benzofuran derivative exhibits a range of biological activities that warrant further investigation. This guide will delve into the chemical and biological

profile of **demethoxyencecalinol** and its analogs, providing a technical framework for future research and development.

Chemical Properties and Structure

Demethoxyencecalinol is characterized by a 2,3-dihydrobenzofuran core. Its chemical properties are summarized in the table below.

| Property | Value | Reference |
|------------------|--------------------|-----------|
| Chemical Formula | C13H14O2 | [1] |
| Molecular Weight | 202.25 g/mol | [1] |
| CAS Number | 19013-07-1 | [1] |
| Class | Benzofuran, Phenol | [1] |

Related Natural Compounds:

Several other structurally related compounds are often co-isolated with **demethoxyencecalinol** or found in related plant species. These include other benzofurans and chromenes, which share a common biosynthetic origin. Notable related compounds include:

- Encecalin: A chromene with demonstrated antimicrobial activity.
- Eupatoriochromene: A chromene with plant growth regulatory effects.
- Demethoxycurcumin and Bisdemethoxycurcumin: While structurally different (diarylheptanoids), these compounds are sometimes discussed in the context of encecalin derivatives due to their natural origin and anti-inflammatory properties.[2]

Natural Sources and Biosynthesis

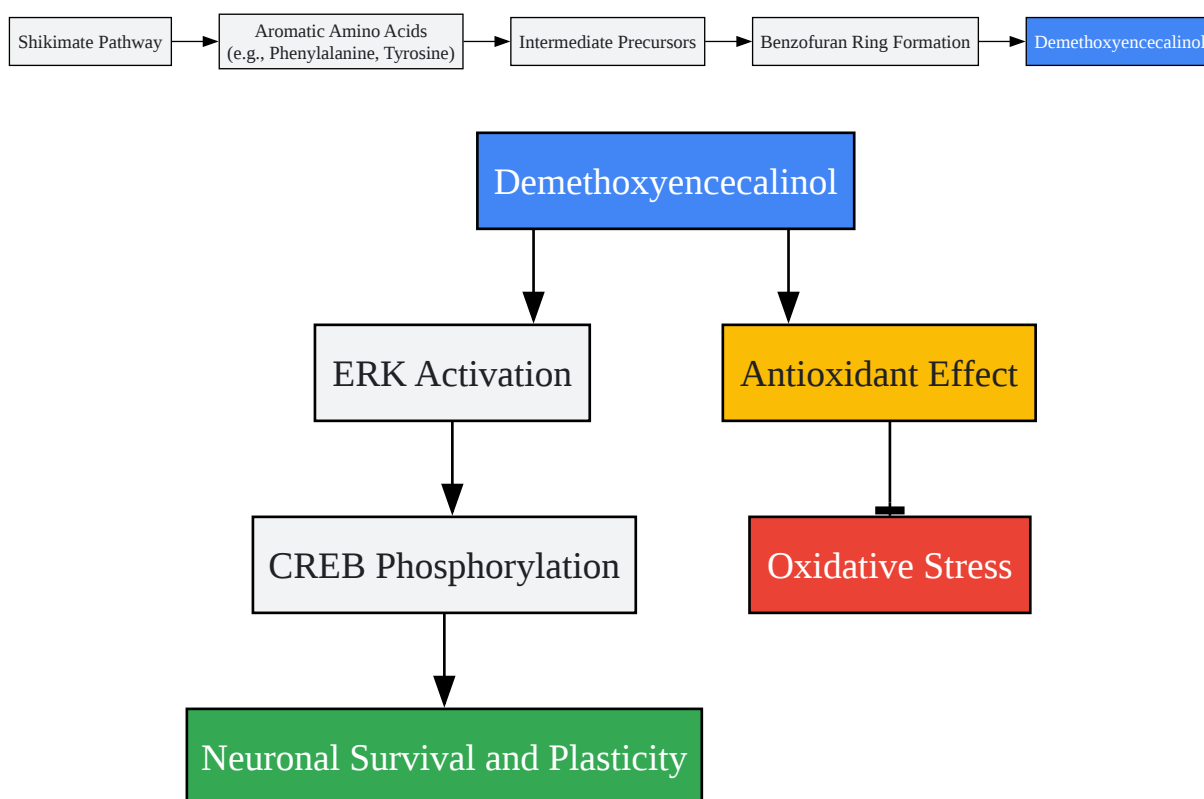
Natural Sources

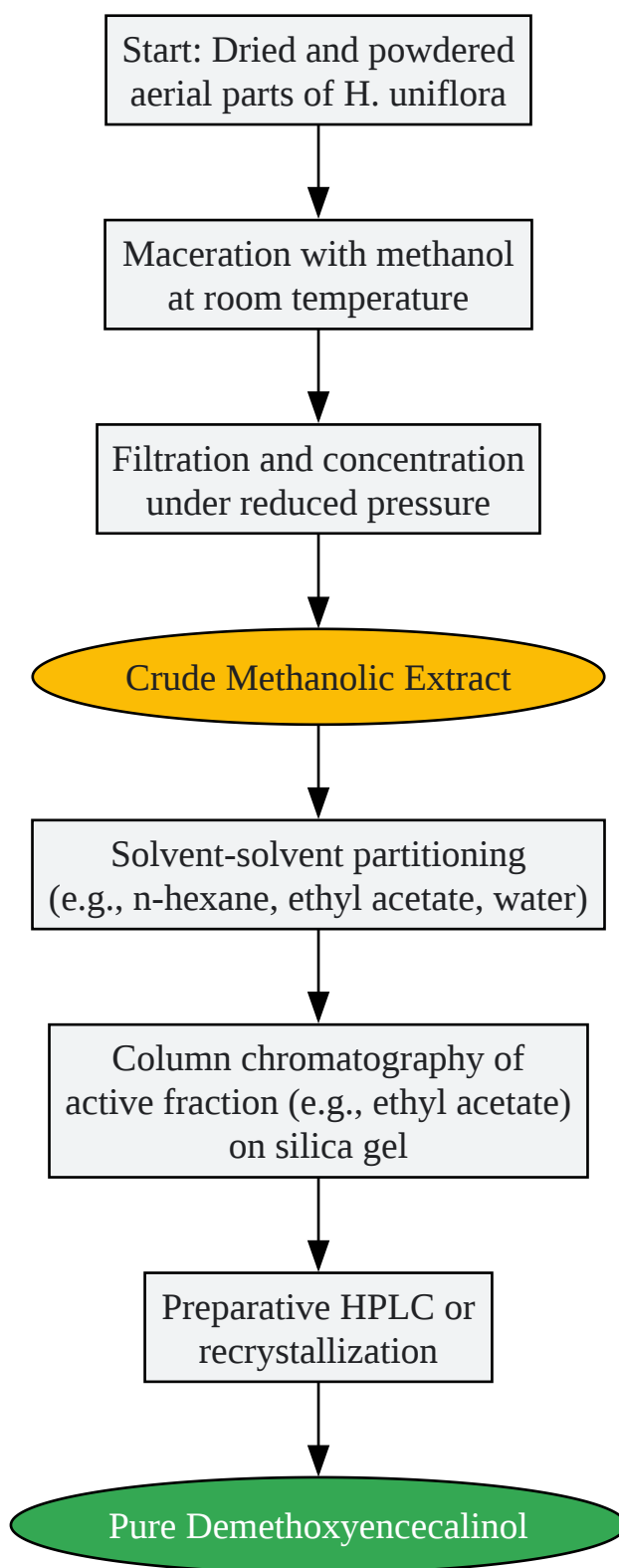
Demethoxyencecalinol has been identified as a constituent of the essential oil of certain plants within the Asteraceae family.

| Plant Species | Part of Plant | Reference |
|---|---------------|-----------|
| Helianthella uniflora | Aerial parts | |
| Helianthus tuberosus (Jerusalem artichoke) | Tuber | [1] |

Biosynthesis

The precise biosynthetic pathway of **demethoxyencecalinol** has not been fully elucidated. However, it is hypothesized to be derived from the shikimate pathway, which produces aromatic amino acids like phenylalanine and tyrosine. These precursors can then undergo a series of enzymatic reactions, including cyclization and modifications, to form the benzofuran ring structure.





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